

# Personal protective equipment for handling 9-O-Feruloyllariciresinol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-O-Feruloyllariciresinol

Cat. No.: B13088443

[Get Quote](#)

## Essential Safety and Handling Guide for 9-O-Feruloyllariciresinol

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **9-O-Feruloyllariciresinol**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

## Immediate Safety and Logistical Information

All personnel must be familiar with the hazards associated with **9-O-Feruloyllariciresinol** before handling. The following table summarizes the key safety data.

Hazard Classification & Handling Information	Description
GHS Hazard Statements	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1]
Signal Word	Warning[1]
Primary Routes of Exposure	Inhalation, skin contact, eye contact.
Recommended Engineering Controls	Use only in a well-ventilated area, preferably within a chemical fume hood.[1][2]
Required Personal Protective Equipment (PPE)	Chemical safety goggles or face shield, chemical-resistant gloves (e.g., neoprene or butyl rubber), fully buttoned lab coat, and a dust respirator.[1][2][3][4]
First Aid: Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.[1][3]
First Aid: Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice.[1][3]
First Aid: Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][3]
First Aid: Ingestion	Do NOT induce vomiting. Rinse mouth and drink 2-4 cupfuls of milk or water if conscious and alert. Consult a physician.[3]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[2][5] Store away from strong oxidizing agents.[3][4]
Spill Cleanup	For small powder spills, carefully scoop the material into a suitable container for disposal,

avoiding dust generation. Wipe the area with a wet paper towel.[\[1\]](#)

Disposal

Dispose of as hazardous chemical waste in a sealed, properly labeled container in accordance with local, regional, and national regulations.[\[2\]](#)[\[3\]](#)[\[6\]](#)

## Operational Plan: Step-by-Step Handling Protocol

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Designated Area: All handling of **9-O-Feruloyllariciresinol** should be performed in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)[\[4\]](#)
- Gather Materials: Ensure all necessary equipment, including PPE, spill cleanup materials, and waste containers, are readily available.
- Personal Protective Equipment (PPE) Donning:
  - Wear a fully buttoned lab coat.
  - Put on chemical safety goggles and, if there is a splash risk, a face shield.[\[2\]](#)[\[7\]](#)
  - Wear chemical-resistant gloves. Double gloving is recommended for enhanced protection.[\[2\]](#)
  - Wear a dust respirator to prevent inhalation of the powder.[\[3\]](#)
- Weighing: Carefully weigh the required amount of **9-O-Feruloyllariciresinol** in the fume hood. Avoid creating dust.
- Dissolving: If dissolving the compound, add the solvent to the powder slowly to prevent splashing.
- Experimental Use: Conduct all experimental manipulations within the fume hood.

- **Avoid Contact:** At all times, avoid direct contact with the skin, eyes, and clothing.[3]
- **Glove Changes:** Change gloves immediately if they become contaminated.
- **Decontamination:** Decontaminate all surfaces and equipment that came into contact with the chemical using an appropriate solvent and then soap and water.
- **PPE Doffing:** Remove PPE in the correct order to avoid cross-contamination: gloves, face shield/goggles, lab coat, and finally, the respirator.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing gloves.[4]

## Disposal Plan

- **Waste Segregation:** All waste contaminated with **9-O-Feruloyllariciresinol** must be segregated as hazardous chemical waste.[2][3] This includes:
  - Unused or excess solid compound.
  - Solutions containing the compound.
  - Contaminated consumables such as pipette tips, tubes, and gloves.[6]
- **Solid Waste:** Collect solid waste, including contaminated paper towels and PPE, in a clearly labeled, sealed, and puncture-proof container.[3][6]
- **Liquid Waste:** Collect liquid waste in a sealed, shatter-proof bottle, clearly labeled as hazardous waste containing **9-O-Feruloyllariciresinol**.[3]
- **Labeling:** Ensure all waste containers are accurately labeled with the chemical name and hazard symbols.
- **Disposal Request:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office. Do not dispose of down the drain.[6]

## Visual Workflow for Handling 9-O-Feruloyllariciresinol

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ehs.utk.edu [ehs.utk.edu]
- 2. ehs.yale.edu [ehs.yale.edu]
- 3. researchgate.net [researchgate.net]
- 4. ehs.berkeley.edu [ehs.berkeley.edu]
- 5. ehs.umich.edu [ehs.umich.edu]
- 6. Phenol, Chloroform, or TRIzol™ Waste Disposal | Research Safety Affairs | Office of Research | UTHSC [uthsc.edu]
- 7. ehs.princeton.edu [ehs.princeton.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 9-O-Feruloyllariciresinol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13088443#personal-protective-equipment-for-handling-9-o-feruloyllariciresinol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)